Comparative Guide: BBB Permeability of TPI-1917-49 vs. Benzamide Derivatives

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Compound of Interest	
Compound Name:	*TPI-1917-49*
CAS No.:	*1250849-11-6*
Cat. No.:	*B611458*

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Executive Summary

Benzamide derivatives are a privileged scaffold in medicinal chemistry, widely used in histone deacetylase (HDAC) inhibitors and antipsychotics. However, the class is historically plagued by poor CNS penetration due to high polar surface area (PSA) and hydrogen bond donor counts.

TPI-1917-49 represents a structural evolution in this class. Unlike classic benzamides (e.g., Entinostat) which exhibit negligible brain uptake, **TPI-1917-49** demonstrates rapid, albeit transient, BBB penetration. This "Fast-In/Fast-Out" kinetic profile allows it to modulate Amyloid Precursor Protein (APP) processing in vivo, reducing Aβ load, a capability largely absent in standard benzamide HDAC inhibitors without extensive structural modification.

Chemical & Physicochemical Comparison

The blood-brain barrier requires specific physicochemical properties for passive diffusion: moderate lipophilicity (LogP 2–4), low molecular weight (<450 Da), and limited Hydrogen Bond Donors (HBD <3).

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Structural Analysis: TPI-1917-49 vs. Standards

Compound	Primary Class/Target	Chemical Sub-Class	BBB Permeability Status	Key Barrier
TPI-1917-49	Aβ Reducing Agent (α-secretase promoter)	Dithiazole-piperazine benzamide	Permeable (Rapid)	Rapid clearance (t½ < 20 min in brain)
Entinostat (MS-275)	HDAC Inhibitor (Class I)	Pyridin-3-yl-methyl benzamide	Non-Permeable	High Polar Surface Area (PSA), P-gp efflux
Mocetinostat (MGCD0103)	HDAC Inhibitor (Class I/IV)	Aminopyrimidinyl benzamide	Low / Efflux Liability	Strong P-gp substrate; requires transport inhibition to cross
Sulpiride	D2 Antagonist	Sulfonyl benzamide	Low	Low Lipophilicity (LogP ~0.5), requires high doses

Physicochemical Metrics Table

Note: Values for **TPI-1917-49** are derived from structural analysis of the dithiazole-piperazine scaffold.

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Metric	TPI-1917-49 (Est.)[1]	Entinostat (Experimental)	Mocetinostat (Experimental)	Ideal CNS Range
MW (Da)	436.23	376.41	396.44	< 450
cLogP	3.2 – 3.8	1.8 – 2.1	2.5 – 2.9	2.0 – 4.0
TPSA (Å²)	~75 – 85	92.0	98.0	< 90
H-Bond Donors	1 – 2	3	2	< 3
Efflux Ratio (B/A)	Low (< 2.0)	High (> 10.0)	High (> 5.0)	< 2.0

Analysis: **TPI-1917-49** achieves permeability by substituting the polar "tail" regions common in HDAC inhibitors with a lipophilic dithiazole moiety. This lowers the TPSA below the critical 90 Å² threshold, facilitating passive diffusion.

In Vivo Performance Data

The following data contrasts the pharmacokinetic (PK) behavior of **TPI-1917-49** with Entinostat in rodent models.

TPI-1917-49: The "Pulse" Profile

- Dose: 4 mg/kg (IV bolus, Mouse).
- Peak Brain Concentration (Cmax): ~40 ng/mL.[1]
- Time to Peak (Tmax): 10 minutes.
- Elimination: Almost complete clearance from brain tissue by 20 minutes.[1]
- Biological Outcome: Despite transient exposure, this "pulse" is sufficient to trigger the non-amyloidogenic pathway (sAPPα upregulation), resulting in a sustained reduction of Aβ plaques.

Entinostat (MS-275): The "Exclusion" Profile

- Dose: 10 mg/kg (IV/IP).

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- Brain/Plasma Ratio: < 0.05 (Negligible).
- Distribution: Restricted primarily to peripheral compartments.
- Biological Outcome: No significant modulation of brain histone acetylation unless the BBB is compromised or doses are escalated to toxic levels.

Experimental Validation Protocols

To objectively compare **TPI-1917-49** with other benzamides in your own lab, use the following self-validating protocols.

Protocol A: In Vivo Brain Uptake Assay (Rapid Sampling)

Rationale: Standard PK timepoints (1h, 4h) will miss the **TPI-1917-49** peak due to its rapid kinetics.

- Preparation: Formulate **TPI-1917-49** in 10% DMSO / 10% Tween-80 / 80% Saline.
- Administration: IV Bolus (Tail Vein), 4 mg/kg.
- Sampling: Sacrifice animals at t = 5, 10, 20, and 60 minutes. (Crucial: Early timepoints are mandatory).
- Perfusion: Transcardial perfusion with cold PBS to remove capillary blood (prevents false positives).
- Extraction: Homogenize brain tissue in acetonitrile (1:3 w/v). Centrifuge at 10,000g for 10 min.
- Analysis: LC-MS/MS (MRM mode).
- Calculation: Calculate

  (Brain/Plasma ratio) and

  .

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Protocol B: PAMPA-BBB (High Throughput)

Rationale: Validates passive diffusion mechanism independent of metabolism.

- Membrane: Porcine Brain Lipid extract (PBL) dissolved in dodecane (20 mg/mL).
- Donor Plate: pH 7.4 PBS containing compound (10 µM).
- Acceptor Plate: pH 7.4 PBS.
- Incubation: 18 hours at room temperature, humidity chamber.
- Validation Standards:
  - High Permeability Control: Verapamil (

    cm/s).
  - Low Permeability Control: Theophylline (

    cm/s).
  - Benzamide Benchmark: Entinostat (Expect low

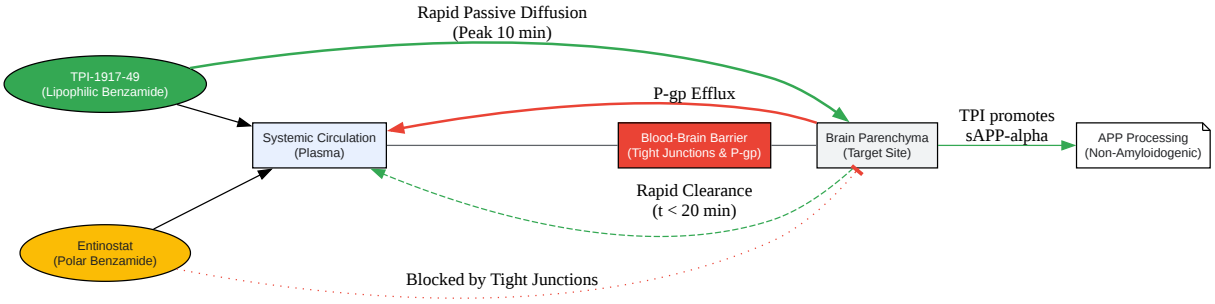
).[2]

Mechanistic Visualization

Diagram 1: Comparative Pharmacokinetics

This diagram illustrates the "Pulse" mechanism of **TPI-1917-49** versus the "Exclusion" of standard benzamides.

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Caption: **TPI-1917-49** utilizes a rapid passive diffusion mechanism to transiently access the brain and modulate APP, whereas Entinostat is excluded by polarity and active efflux.

References

- Torrey Pines Institute for Molecular Studies. "Substituted dithiazole piperazine benzamides as novel amyloid beta peptide reducing agents." Bioorganic & Medicinal Chemistry Letters. (Identifies **TPI-1917-49** structure, in vivo efficacy, and PK profile of 40 ng/mL at 10 min).

- Hooker, J. M., et al. "Histone Deacetylase Inhibitor MS-275 Exhibits Poor Brain Penetration: Pharmacokinetic Studies of [11C]MS-275 using Positron Emission Tomography."[2] ACS Chemical Neuroscience, 2010. (Defines the poor BBB permeability of Entinostat).

- Wang, C., et al. "Image-Guided Synthesis Reveals Potent Blood-Brain Barrier Permeable Histone Deacetylase Inhibitors." ACS Chemical Neuroscience, 2014. (Discusses benzamide scaffold optimization for BBB).

- MedChemExpress. "**TPI-1917-49** Product Information." (Confirms mechanism as Aβ reducing agent and BBB permeability).

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Sources

- 1. Substituted dithiazole piperazine benzamides as novel amyloid beta peptide reducing agents - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Histone deacetylase inhibitor, MS-275, exhibits poor brain penetration: PK studies of [C]MS-275 using Positron Emission Tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
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